

N-Boc-4-piperidinemethanol structure and synthesis.

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Compound of Interest

Compound Name: *N-Boc-4-piperidinemethanol*

Cat. No.: B043165

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An In-depth Technical Guide to **N-Boc-4-piperidinemethanol**: Structure, Synthesis, and Applications

Introduction

N-Boc-4-piperidinemethanol, also known as tert-butyl 4-(hydroxymethyl)piperidine-1-carboxylate, is a versatile synthetic intermediate widely utilized in medicinal chemistry and drug development.^[1] Its structure incorporates a piperidine ring, a common scaffold in many pharmaceuticals, with a Boc (tert-butyloxycarbonyl) protecting group on the nitrogen atom.^[1] This protecting group enhances the compound's stability and modulates its reactivity, making it a valuable building block for the synthesis of complex molecules.^[1] This guide provides a comprehensive overview of the structure, synthesis, and applications of **N-Boc-4-piperidinemethanol** for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

N-Boc-4-piperidinemethanol is characterized by a piperidine core functionalized with a hydroxymethyl group at the 4-position and a Boc protecting group on the piperidine nitrogen.^[2]

Chemical Identifiers and Properties:

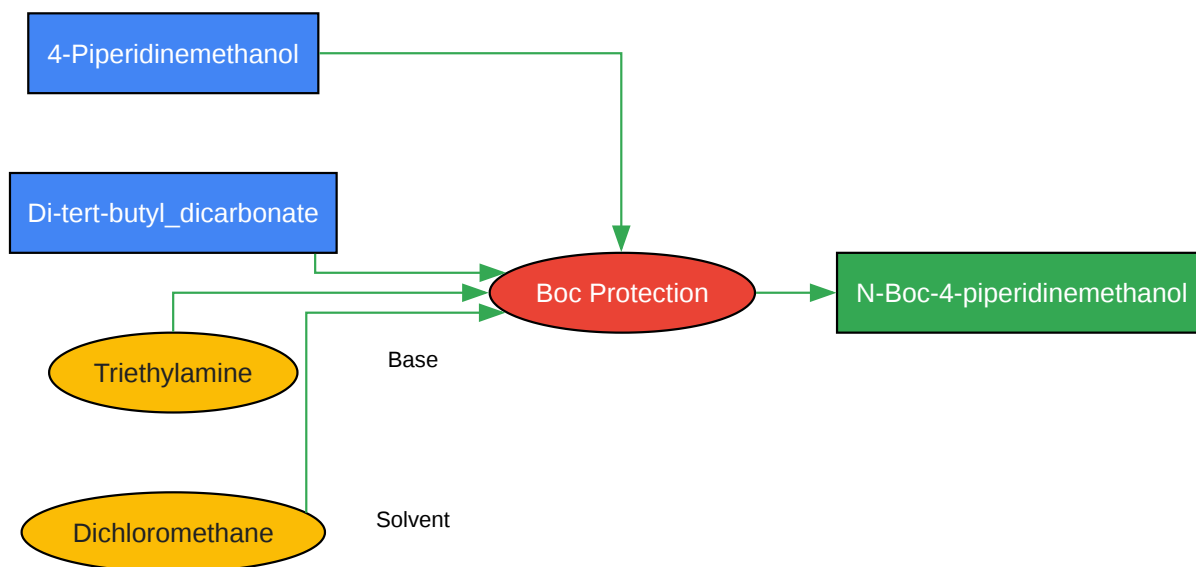
Property	Value	Reference
IUPAC Name	tert-butyl 4-(hydroxymethyl)piperidine-1-carboxylate	[2][3][4]
Synonyms	N-tert-Butyloxycarbonyl-4-piperidinemethanol, 1-N-Boc-4-hydroxymethyl-piperidine	[1][3][5]
CAS Number	123855-51-6	[1][3][5][6]
Molecular Formula	C ₁₁ H ₂₁ NO ₃	[1][2][3][5][6]
Molecular Weight	215.29 g/mol	[1][2][3][5][6]
Appearance	White to off-white or yellowish solid/crystalline powder	[1][2]
Melting Point	60-82 °C	[2][7]
Purity	≥ 97-99% (GC)	[1][4]
SMILES String	CC(C)(C)OC(=O)N1CCCC(CO)CC1	[4]
InChI Key	CTEDVGRUGMPBHE-UHFFFAOYSA-N	[4]

Synthesis of N-Boc-4-piperidinemethanol

Several synthetic routes to **N-Boc-4-piperidinemethanol** have been reported. The choice of method often depends on the starting materials, desired scale, and required purity.

Synthesis Route 1: Boc Protection of 4-Piperidinemethanol

This is a direct approach involving the protection of the secondary amine of 4-piperidinemethanol with di-tert-butyl dicarbonate (Boc₂O).



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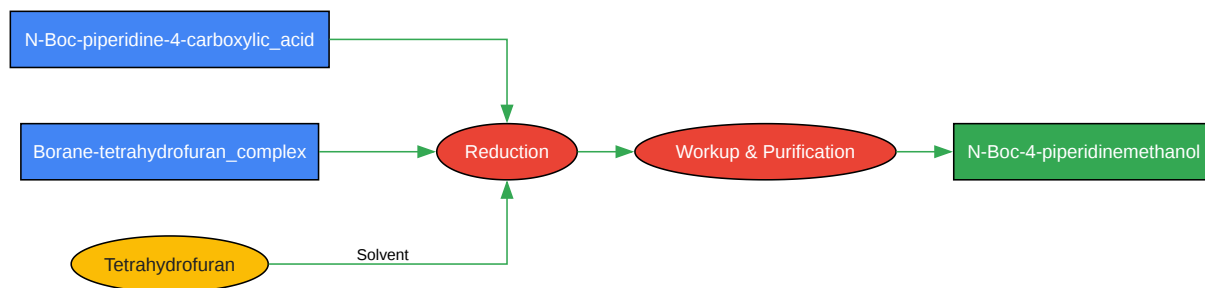
Caption: Boc protection of 4-piperidinemethanol.

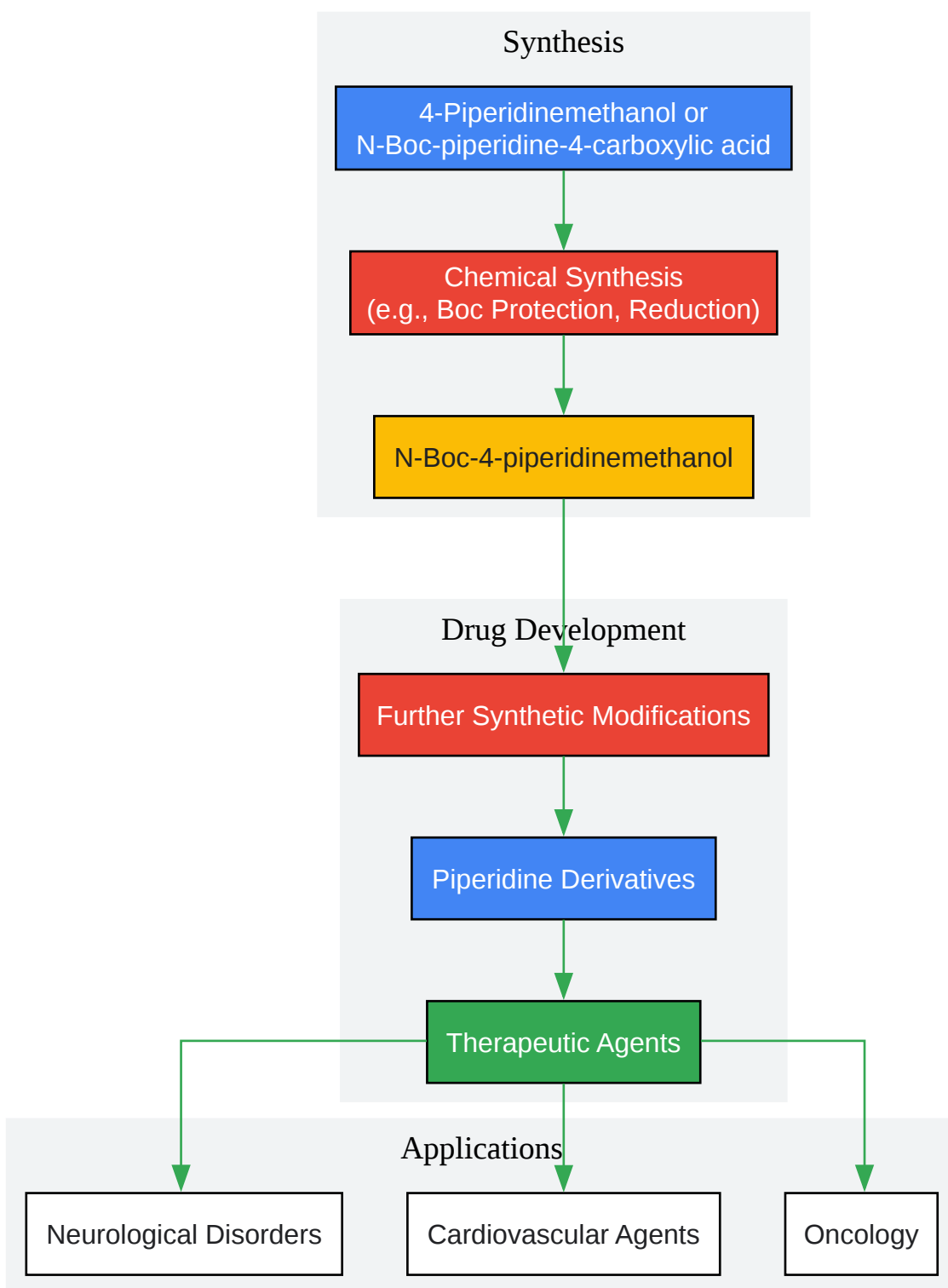
Experimental Protocol:

- In a reaction flask, dissolve 4-hydroxymethylpiperidine in dichloromethane and cool the mixture in an ice bath.[6]
- Add triethylamine to the solution.[6]
- Slowly add a solution of di-tert-butyl dicarbonate in dichloromethane dropwise to the reaction mixture while maintaining the ice bath temperature.[6]
- Allow the reaction to warm to room temperature and stir overnight.[6]
- Quench the reaction by adding water.[6]
- Wash the organic layer with saturated sodium bicarbonate solution.[6]
- Purify the product to obtain **N-Boc-4-piperidinemethanol** as a white powder.[6]

Synthesis Route 2: Reduction of N-Boc-piperidine-4-carboxylic acid

This method involves the reduction of the corresponding carboxylic acid to the primary alcohol.





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